

# Application Notes and Protocols: Fluorescent Brightener 135 in Textile Whitening Research

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## Compound of Interest

Compound Name: *Fluorescent Brightener 135*

Cat. No.: *B8145589*

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## Application Notes

### Introduction

**Fluorescent Brightener 135** (FB 135), also known as C.I. Fluorescent Brightening Agent 135, is a chemical compound widely utilized in the textile industry to enhance the whiteness and brightness of fabrics.[1][2] Unlike chemical bleaching, which can degrade fibers, FB 135 operates on a physical principle of fluorescence, absorbing invisible ultraviolet (UV) light and re-emitting it as visible blue light.[3][4] This process counteracts the inherent yellowish cast of natural and synthetic fibers, resulting in a visually whiter, brighter, and cleaner appearance without compromising the material's integrity.[2][3][5] These notes provide an overview of FB 135's properties, mechanism, and application in textile research.

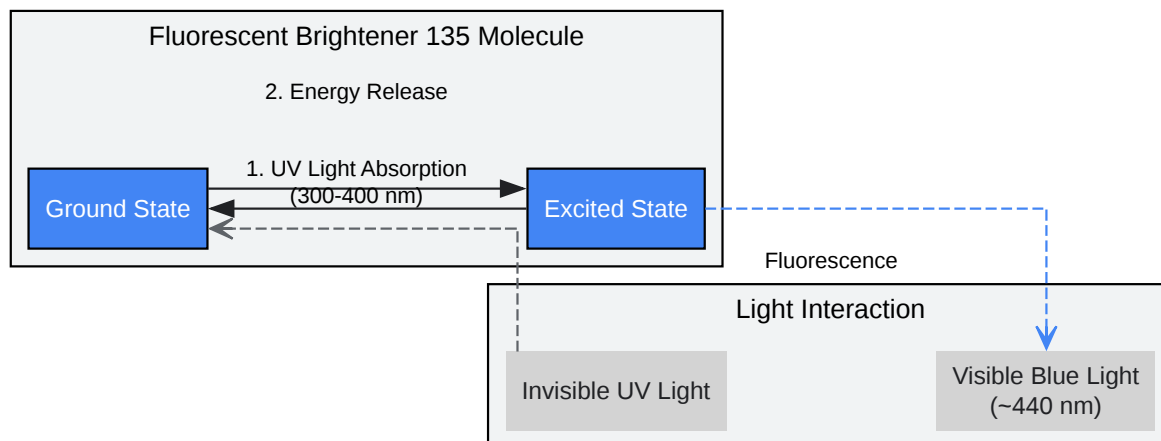
### Chemical and Physical Properties

FB 135 is a derivative of benzoxazole and is characterized by its thermal stability and suitability for synthetic fibers.[6][7] Its key properties are summarized below.

Property	Value	References
Chemical Name	2,2'-(1,2-Ethenediyl)bis[5-methylbenzoxazole]	[8]
CAS Number	1041-00-5; 12224-12-3	[4][8][9]
Molecular Formula	C <sub>18</sub> H <sub>14</sub> N <sub>2</sub> O <sub>2</sub>	[4][7][8]
Molecular Weight	290.32 g/mol	[8]
Appearance	White to light yellowish-green crystalline powder	[6][8][9]
Melting Point	182-188 °C or 216-220 °C (Varies by source)	[6][7][9]
Solubility	Insoluble in water; Soluble in organic solvents (e.g., ethanol, acetone)	[6][8]
UV Absorption Max (λ <sub>max</sub> )	~300 - 400 nm	[10][11]
Visible Emission Max (λ <sub>em</sub> )	~400 - 440 nm (Blue region)	[4][10][11]

## Mechanism of Action

The whitening effect of **Fluorescent Brightener 135** is a photophysical process known as fluorescence. The compound's molecules absorb high-energy photons from the invisible UV portion of the light spectrum. This absorption elevates the electrons within the molecule to an excited state.[3] As the electrons return to their stable ground state, they release the absorbed energy by emitting lower-energy photons, which fall within the blue region of the visible spectrum.[3][12] This emitted blue light masks the yellow tones inherent in the textile substrate.[1][10] The combination of the reflected visible light and the emitted blue light increases the total amount of visible light reaching the eye, making the fabric appear significantly whiter and brighter.[3][4]



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Mechanism of Action for FB 135.

## Applications in Textile Research

FB 135 is particularly effective for synthetic fibers and their blends due to its chemical nature and application requirements.[7]

- Primary Fibers: Polyester (PET), Polyamide (Nylon), Acetate Fiber.[7]
- Blended Fabrics: Cotton/Polyester, Wool/Polyester.[7]
- Application Stages: It can be incorporated during various textile processing stages, including dyeing and finishing.[1][6] Common application techniques are the exhaustion method in a dye bath and the padding method.[1]

## Performance Characteristics & Data Summary

FB 135 is valued for its good process compatibility and stability.[6] Key performance indicators include:

- Whiteness Index (CIE): A standardized measure of whiteness. Treatment with FB 135 significantly increases this value.

- **Fastness Properties:** The agent exhibits good wash and light fastness, ensuring the whitening effect is durable.[\[7\]](#)
- **Thermal Stability:** It has a high melting point and is stable during high-temperature finishing processes.[\[6\]](#)
- **UV Protection:** By absorbing UV radiation, optical brighteners can contribute to the UV-blocking properties of a fabric.[\[5\]](#)

Table 1: Example Performance Data of FB 135 on Various Textiles (Note: The following data are illustrative examples based on typical performance and are intended for research guidance.)

Fabric Type	FB 135 Conc. (% owf*)	CIE Whiteness Index (Post-Treatment)	Light Fastness (ISO 105-B02)	Wash Fastness (ISO 105-C06)
Polyester (PET)	0.0 (Control)	75	N/A	N/A
0.1	120	4-5	4	
0.2	145	5	4-5	
0.4	155	5	4-5	
Polyamide (Nylon)	0.0 (Control)	72	N/A	N/A
0.1	115	4	4	
0.2	138	4-5	4	
0.4	148	4-5	4	
PET/Cotton (65/35)	0.0 (Control)	68	N/A	N/A
0.1	105	4	3-4	
0.2	125	4	4	
0.4	135	4-5	4	

% owf = on weight of fabric

## Safety and Handling

While generally considered safe for textile use, standard laboratory safety protocols should be followed.<sup>[8]</sup>

- Wear appropriate personal protective equipment (PPE), including gloves and safety glasses.
- Avoid inhalation of the powder by using a fume hood or well-ventilated area.
- In case of skin contact, wash thoroughly with soap and water.<sup>[13]</sup>
- Consult the Safety Data Sheet (SDS) for comprehensive safety information.

## Experimental Protocols

### Protocol 1: Preparation of FB 135 Aqueous Dispersion

Since FB 135 is insoluble in water, it must be prepared as a stable aqueous dispersion for textile application via the exhaustion method.

Materials:

- **Fluorescent Brightener 135** powder
- Non-ionic dispersing agent (e.g., ethoxylated fatty alcohol)
- Deionized water
- Magnetic stirrer and heat plate
- Beaker

Procedure:

- Weigh the required amount of FB 135 powder.
- In a beaker, add deionized water (approx. 80% of the final volume).

- Add the dispersing agent (typically 1:1 to 2:1 ratio with FB 135) to the water and stir until dissolved.
- Slowly add the FB 135 powder to the solution while continuously stirring.
- Gently heat the mixture to 40-50°C while stirring to aid in dispersion.
- Continue stirring for 30 minutes or until a homogenous, milky dispersion is formed.
- Allow the dispersion to cool to room temperature before use. Add remaining deionized water to reach the final volume.

## Protocol 2: Application to Polyester Fabric via Exhaustion Method

This protocol describes a standard high-temperature exhaustion method for applying FB 135 to polyester fabric.

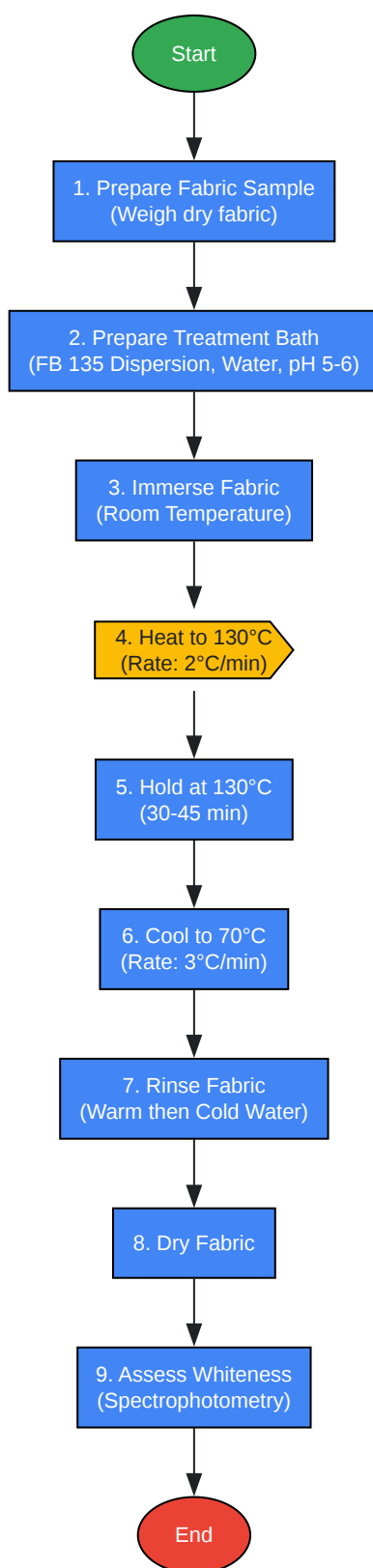
### Equipment:

- High-temperature laboratory dyeing machine (e.g., glycerin bath or infrared dyer)
- Stainless steel beakers
- Pre-scoured polyester fabric samples
- pH meter and acetic acid (for pH adjustment)

### Procedure:

- **Fabric Preparation:** Weigh the dry polyester fabric sample.
- **Bath Preparation:** Prepare the treatment bath in a stainless steel beaker with a liquor ratio of 10:1 (e.g., 100 mL water for a 10 g fabric sample).
- Add the prepared FB 135 dispersion to the bath to achieve the desired concentration (e.g., 0.2% on weight of fabric).

- Adjust the pH of the bath to 5.0 - 6.0 using a dilute solution of acetic acid.
- Application:
  - Immerse the polyester fabric sample in the bath at room temperature.
  - Increase the temperature of the bath to 130°C at a rate of 2°C/minute.
  - Hold the temperature at 130°C for 30-45 minutes to allow for the exhaustion and diffusion of the brightener into the fibers.
  - Cool the bath down to 70°C at a rate of 3°C/minute.
- Post-Treatment:
  - Remove the fabric from the bath and rinse thoroughly with warm water, followed by a cold water rinse to remove any surface-level brightener.
  - Dry the treated fabric in an oven or at ambient temperature.



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Workflow for the exhaustion method application.



## Protocol 3: Quantitative Assessment of Whitening Efficacy

The effectiveness of the whitening treatment is measured using a spectrophotometer to determine the CIE Whiteness Index.

### Equipment:

- Reflectance spectrophotometer with a D65 illuminant source.
- Software capable of calculating CIE Whiteness Index ( $W_{CIE}$ ).

### Procedure:

- Calibration: Calibrate the spectrophotometer according to the manufacturer's instructions using a standard white tile.
- Sample Preparation: Fold the treated and dried fabric sample to ensure opacity (at least four layers thick).
- Measurement:
  - Place the untreated control fabric sample on the measurement port and record the colorimetric data ( $L$ ,  $a$ ,  $b^*$  values).
  - Repeat the measurement at several different locations on the fabric and average the results.
  - Repeat the process for the FB 135-treated fabric sample.
- Calculation: Use the instrument's software to calculate the CIE Whiteness Index from the measured  $L$ ,  $a$ , and  $b^*$  values. The formula is typically:
  - $W_{CIE} = Y + 800(x_n - x) + 1700(y_n - y)$
  - Where  $Y$  is the tristimulus value,  $(x, y)$  are the chromaticity coordinates of the sample, and  $(x_n, y_n)$  are the chromaticity coordinates of a perfect diffuser under D65 illumination.

- Analysis: Compare the Whiteness Index of the treated sample to the untreated control. A higher value indicates a greater whitening effect.

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